

Mass Spectrometry Unveiled: A Comparative Guide to Protected Tyrosine Derivatives

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Compound of Interest

Compound Name: **Boc-Tyr(tBu)-OH**

Cat. No.: **B558189**

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For researchers, scientists, and professionals in drug development, the precise characterization of raw materials is paramount. This guide provides a detailed comparison of the mass spectrometry profiles of **Boc-Tyr(tBu)-OH** and two common alternatives, Fmoc-Tyr(tBu)-OH and Boc-Tyr(Bzl)-OH, offering valuable insights for quality control and synthetic monitoring.

The accurate mass and fragmentation pattern of protected amino acids are critical parameters that confirm their identity and purity. Electrospray ionization mass spectrometry (ESI-MS) is a powerful tool for this purpose, providing a detailed fingerprint of the molecule. This guide delves into the expected mass spectrometry data for **Boc-Tyr(tBu)-OH** and compares it with that of Fmoc-Tyr(tBu)-OH and Boc-Tyr(Bzl)-OH, complete with experimental protocols and a visual representation of the fragmentation pathway.

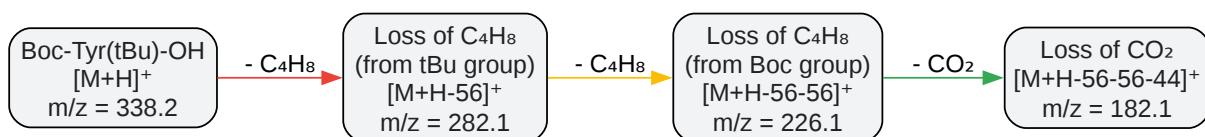
Comparative Analysis of Mass Spectrometry Data

The following table summarizes the key mass spectrometry data for **Boc-Tyr(tBu)-OH** and its alternatives. The data highlights the differences in their molecular weights and the characteristic fragment ions observed upon collision-induced dissociation (CID).

| Compound | Molecular Formula | Calculated Monoisotopic Mass (Da) | [M+H] ⁺ (m/z) | Key Fragment Ions (m/z) |
|------------------|---|-----------------------------------|--------------------------|---|
| Boc-Tyr(tBu)-OH | C ₁₈ H ₂₇ NO ₅ | 337.1889 | 338.1962 | 282.1492, 238.1598, 224.1441, 182.0812 |
| Fmoc-Tyr(tBu)-OH | C ₂₈ H ₂₉ NO ₅ | 459.2046 | 460.2119 | 404.1645, 222.0965, 179.0856 |
| Boc-Tyr(Bzl)-OH | C ₂₁ H ₂₅ NO ₅ | 371.1733 | 372.1806 | 316.1332, 272.1438, 258.1281, 182.0812 |

Deciphering the Fragmentation Fingerprint of Boc-Tyr(tBu)-OH

The fragmentation of **Boc-Tyr(tBu)-OH** in a mass spectrometer provides a unique structural signature. The primary fragmentation pathway involves the neutral loss of isobutylene (C₄H₈) from both the Boc and the tert-butyl protecting groups, followed by the loss of carbon dioxide (CO₂).



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Fragmentation pathway of **Boc-Tyr(tBu)-OH**.

Experimental Protocols

Sample Preparation:

A stock solution of each protected amino acid (**Boc-Tyr(tBu)-OH**, Fmoc-Tyr(tBu)-OH, and Boc-Tyr(Bzl)-OH) was prepared at a concentration of 1 mg/mL in methanol. For analysis, the stock solutions were diluted to 10 µg/mL with a 50:50 mixture of acetonitrile and water containing 0.1% formic acid.

Mass Spectrometry Analysis:

The analysis was performed using a high-resolution mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode. The diluted samples were introduced into the mass spectrometer via direct infusion at a flow rate of 5 µL/min.

- Ion Source Parameters:

- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V
- Source Temperature: 120 °C
- Desolvation Temperature: 350 °C
- Cone Gas Flow: 50 L/hr
- Desolvation Gas Flow: 600 L/hr

- MS Scan Parameters:

- Scan Range: m/z 50 - 1000
- Scan Time: 1 second

- MS/MS Fragmentation:

- Collision Gas: Argon

- Collision Energy: Ramped from 10 to 40 eV to generate a representative fragmentation pattern.

This comprehensive guide provides a foundational understanding of the mass spectrometric behavior of **Boc-Tyr(tBu)-OH** and its common alternatives. The provided data and protocols can be readily adapted by researchers for in-house verification and characterization, ensuring the quality and integrity of these critical reagents in the drug development pipeline.

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